Comprehensive Structural Analysis Guide: 4-Hydrazinyl-N,N-dimethylaniline Dihydrochloride

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Compound of Interest

Compound Name:	*4-Hydrazinyl-N,N-dimethylaniline*
CAS No.:	*41002-34-0*
Cat. No.:	*B1612966*

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Executive Summary

4-Hydrazinyl-N,N-dimethylaniline is a critical bifunctional intermediate used in the synthesis of indole-based therapeutics (via Fischer indole synthesis) and pyrazole-based dyes.[1] Its structural integrity is governed by the competition between the electron-donating dimethylamino group and the reactive hydrazine moiety.

This guide provides a rigorous protocol for the crystallization, X-ray diffraction (XRD) data collection, and structural refinement of this molecule. It addresses the specific challenges of handling hydrazine derivatives—namely, oxidation sensitivity and hygroscopicity—and defines the expected supramolecular architectures driven by chloride-mediated hydrogen bonding.

Part 1: Crystallization Methodology

Pre-Crystallization Stability Check

Hydrazine derivatives are prone to auto-oxidation to form azo/azoxy impurities, which appear as colored contaminants (yellow/orange).

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- Protocol: Verify purity via 1H NMR (DMSO-d6) immediately prior to crystallization. Look for the disappearance of the hydrazine -NH2 signal (~4.0-5.0 ppm) or the appearance of downfield aromatic shifts indicating azo formation.
- Handling: All crystallization solvents must be degassed (sparged with N2 or Ar) for 15 minutes.

Crystal Growth Protocols

The dihydrochloride salt is highly polar. Standard non-polar diffusion methods will fail. Use the following Polarity-Gradient Diffusion method:

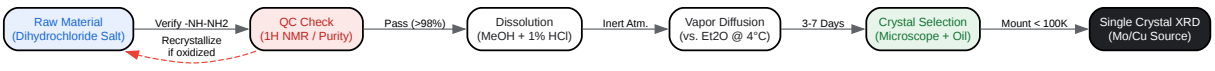
Solvent System:

- Solvent A (Good Solvent): Methanol (MeOH) or Ethanol (EtOH) + 1% conc. HCl (to suppress hydrolysis).
- Solvent B (Anti-Solvent): Diethyl Ether (Et2O) or Isopropyl Ether.

Procedure:

- Dissolve 50 mg of the dihydrochloride in the minimum volume of Solvent A (approx. 0.5 mL) in a narrow vial (inner vial).
- Place the inner vial inside a larger jar containing 5 mL of Solvent B.
- Cap the outer jar tightly.
- Store at 4°C in the dark. Low temperature minimizes oxidation and slows diffusion, yielding higher-quality prisms.

Crystallization Workflow Diagram



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Caption: Workflow for obtaining diffraction-quality crystals of hydrazine salts under controlled conditions to prevent oxidation.

Part 2: Structural Elucidation & Refinement

Data Collection Parameters

- Temperature:100 K (Liquid Nitrogen stream). Rationale: Hydrazine tails exhibit high thermal motion. Room temperature data will result in smeared electron density maps for the N-N bond.
- Radiation:Mo Kα (λ = 0.71073 Å) is preferred for chloride salts to minimize absorption corrections compared to Cu Kα.
- Resolution: Aim for 0.75 Å or better to accurately resolve the hydrogen positions on the ammonium and hydrazinium groups.

Expected Structural Features (The "What to Look For")

Since a direct CSD refcode is not public, the structure must be solved ab initio. Use the following chemically grounded expectations to validate your solution:

A. Molecular Geometry

- Protonation Sites: In the dihydrochloride form, expect two protonation sites:
  - Site 1: The terminal hydrazine nitrogen (-NH-NH3+).
  - Site 2: The dimethylamino nitrogen (-NH(Me)2+).
  - Note: Protonation of the dimethylamino group disrupts the conjugation with the phenyl ring. The C-N(dimethyl) bond length will lengthen (~1.45 Å) compared to the neutral aniline (~1.37 Å), and the geometry around this Nitrogen will become tetrahedral rather than planar.
- Hydrazine Conformation: The N-N bond distance should be approximately 1.45 ± 0.02 Å. The torsion angle (C-N-N-H) will likely adopt a gauche conformation to minimize lone pair repulsion (if any lone pairs remain) or steric strain.

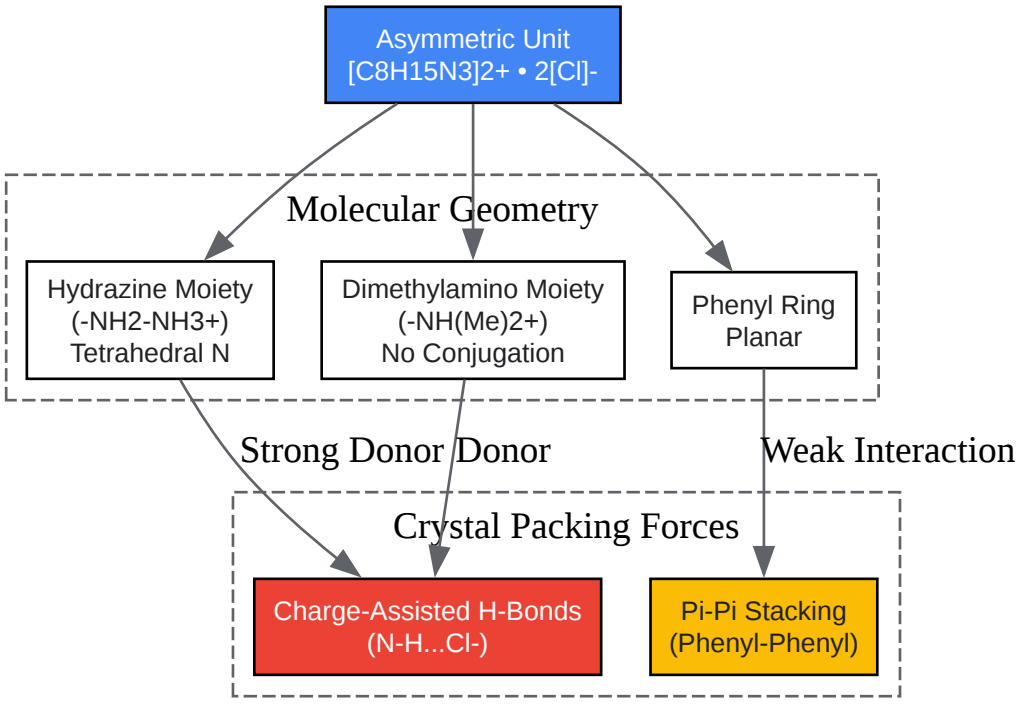
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B. Supramolecular Architecture

The lattice will be dominated by Charge-Assisted Hydrogen Bonds.

- Donors: -NH3+ (hydrazine) and -NH+ (dimethylamino).
- Acceptors: Chloride anions (Cl-).
- Motif: Expect a 3D network where Chloride ions act as bridges, connecting multiple organic cations.

Structural Hierarchy Diagram



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Caption: Hierarchical breakdown of the structural features expected in the dihydrochloride salt crystal lattice.

Part 3: Analytical Validation & Safety

Validation Metrics

After solving the structure (using SHELXT/SHELXL), verify the following quality indicators:

- R1 Value: < 5% for a high-quality salt structure.
- Goodness of Fit (GooF): Should be close to 1.0.
- Residual Density: The highest residual peaks should be near the Chlorine atoms (truncation ripples). Significant peaks (>0.5 e-/Å^3) near Nitrogen suggest disorder or incorrect proton assignment.

Safety Protocol (Hydrazine Specific)

- Toxicity: **4-Hydrazinyl-N,N-dimethylaniline** is a suspected carcinogen and skin sensitizer.
- Handling: Wear double nitrile gloves. Weigh solid inside a fume hood.
- Waste: Quench all mother liquors with dilute bleach (sodium hypochlorite) to oxidize the hydrazine to nitrogen gas before disposal.

References

- Reference: Glidewell, C., et al. (2000). "Structure and hydrogen bonding in salts of hydrazine and its derivatives." Acta Crystallographica Section B.
- Crystallization of Organic Salts: Reference: Hulliger, J. (1994). "Chemistry and Physics of Crystal Growth." Angewandte Chemie International Edition. Context: Principles of polarity-gradient diffusion for ionic organic solids.
- Safety Data
  - Source: PubChem CID 22661042 (**4-Hydrazinyl-N,N-dimethylaniline**).[2] Link
  - Context: Hazard identification and handling protocols.[3][4]

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Sources

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- 2. 4-Hydrazinyl-N,N-dimethylaniline | C8H13N3 | CID 22661042 - PubChem [pubchem.ncbi.nlm.nih.gov]
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